

troubleshooting LH-846 insolubility issues

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Compound of Interest			
Compound Name:	LH-846		
Cat. No.:	B1675232	Get Quote	

Technical Support Center: LH-846

Welcome to the technical support center for **LH-846**, a selective inhibitor of Casein Kinase 1δ (CK1 δ). This resource provides troubleshooting guidance and answers to frequently asked questions to assist researchers, scientists, and drug development professionals in their experiments involving **LH-846**.

Frequently Asked Questions (FAQs)

Q1: What is **LH-846** and what is its primary mechanism of action?

A1: **LH-846** is a selective small molecule inhibitor of Casein Kinase 1δ (CK1 δ).[1][2][3] Its molecular formula is C₁₆H₁₃ClN₂OS, and it has a molecular weight of 316.81 g/mol .[4] The primary mechanism of action of **LH-846** is the inhibition of CK1 δ 's kinase activity. CK1 δ is involved in various cellular processes, including the Wnt/ β -catenin signaling pathway and the regulation of circadian rhythms through the phosphorylation of the PER1 protein.[2][3] By inhibiting CK1 δ , **LH-846** can prevent the phosphorylation and subsequent degradation of its target proteins.[2][3]

Q2: What is the recommended solvent and storage condition for LH-846?

A2: The recommended solvent for **LH-846** is Dimethyl Sulfoxide (DMSO).[1][2][4] For long-term storage, it is advised to store the powdered form of **LH-846** at -20°C.[1][4] Once dissolved in a solvent, the stock solution should be stored at -80°C for up to one year.[1]

Q3: What is the solubility of LH-846 in common laboratory solvents?



A3: **LH-846** exhibits good solubility in DMSO. Quantitative solubility data is summarized in the table below.

Data Presentation: Solubility of LH-846

Solvent	Concentration (mM)	Concentration (mg/mL)	Notes
DMSO	100 - 173.61	31.68 - 55	Sonication may be required for complete dissolution at higher concentrations.[1]
DMF	~15.78	5	

Troubleshooting Guide: LH-846 Insolubility Issues

Q4: I dissolved **LH-846** in DMSO to make a stock solution, but it precipitated when I diluted it in my aqueous assay buffer/cell culture medium. What is causing this?

A4: This is a common issue with compounds that are highly soluble in organic solvents like DMSO but have poor aqueous solubility. The precipitation occurs because the DMSO concentration is significantly lowered upon dilution in the aqueous solution, causing the compound to come out of solution.

Q5: How can I prevent **LH-846** from precipitating in my aqueous experimental setup?

A5: Here are several strategies to address this issue:

- Final DMSO Concentration: Ensure the final concentration of DMSO in your assay is low, typically below 1%, as many cell lines can tolerate this concentration. Some sensitive assays may require even lower concentrations (e.g., <0.3%).
- Sonication: After diluting the DMSO stock in your aqueous buffer, use a bath sonicator to help disperse the compound and break up any small precipitates.[1]
- Vortexing: Thoroughly vortex the solution immediately after dilution.



- Temperature: Gently warming the solution to 37°C may aid in dissolution, but be cautious as prolonged heating can degrade the compound.
- Two-Step Dilution: Instead of a single large dilution, perform a serial dilution. First, dilute the high-concentration DMSO stock into an intermediate concentration in a solution containing a small amount of serum or a non-ionic detergent like Tween-20, before the final dilution into your assay medium.
- Direct Addition: Add the DMSO stock solution directly to the final volume of the assay buffer while vortexing to ensure rapid and even dispersion.

Experimental Protocols

Protocol 1: Preparation of a 100 mM LH-846 Stock Solution in DMSO

- Preparation: Allow the vial of powdered LH-846 and a bottle of anhydrous DMSO to equilibrate to room temperature.
- Calculation: To prepare a 100 mM stock solution from 1 mg of **LH-846** (MW: 316.81), you will need to add 31.56 μ L of DMSO.
 - Volume (μL) = (Mass (mg) / MW (g/mol)) * (1 / Concentration (mol/L)) * 1,000,000
- Dissolution: Add the calculated volume of DMSO to the vial of LH-846.
- Mixing: Vortex the solution thoroughly. If complete dissolution is not achieved, sonicate the vial in a water bath for 5-10 minutes.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -80°C. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a 10 µM Working Solution of LH-846

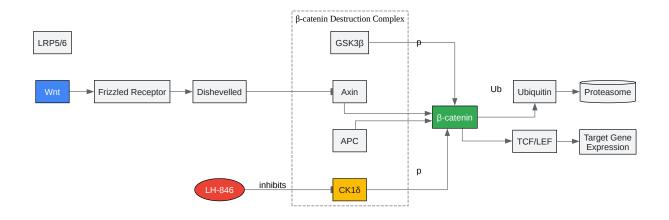
- Thaw Stock: Thaw a single aliquot of the 100 mM LH-846 stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare a 1 mM intermediate stock by diluting the 100 mM stock 1:100 in DMSO.



• Final Dilution:

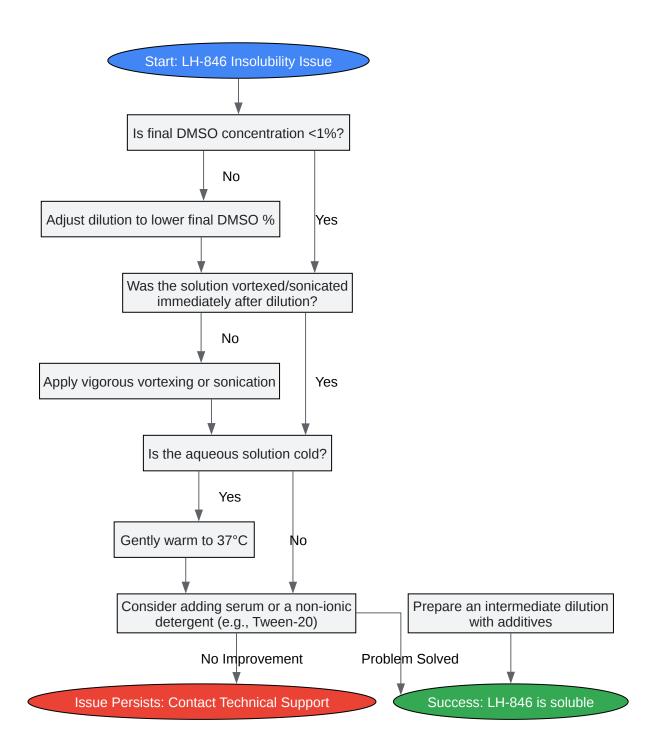
- \circ To prepare a 10 μ M working solution, dilute the 1 mM intermediate stock 1:100 in your final aqueous buffer or cell culture medium.
- $\circ~$ For example, to make 1 mL of 10 μM working solution, add 10 μL of the 1 mM intermediate stock to 990 μL of your final buffer.
- Important: Add the DMSO solution to the aqueous buffer while vortexing to ensure rapid mixing and minimize precipitation.

Visualizations Signaling Pathways









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